

Technical Support Center: Synthesis of 3-Hydroxy-4-methoxypyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Hydroxy-4-methoxypyridine-2-carboxylic acid

Cat. No.: B1589672

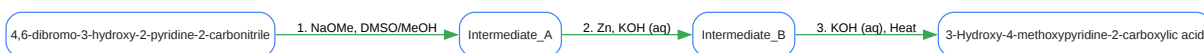
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Welcome to the technical support center for the synthesis of **3-Hydroxy-4-methoxypyridine-2-carboxylic acid**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical assistance, troubleshooting advice, and frequently asked questions related to this synthesis. Our goal is to empower you with the knowledge to not only successfully synthesize the target molecule but also to understand the underlying chemical principles for effective process optimization.

I. Reaction Overview and Mechanism

The synthesis of **3-Hydroxy-4-methoxypyridine-2-carboxylic acid** is a multi-step process that can be efficiently performed in a one-pot reaction. The overall transformation involves the conversion of 4,6-dibromo-3-hydroxy-2-pyridine-2-carbonitrile through a sequence of methoxylation, debromination, and nitrile hydrolysis.

Overall Reaction Scheme:



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